

# Safeguarding Your Research: Personal Protective Equipment and Handling Guidelines for C004019

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## Compound of Interest

Compound Name: C004019

Cat. No.: B10830905

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For researchers, scientists, and drug development professionals, ensuring personal safety is paramount when handling novel chemical compounds. This guide provides essential safety and logistical information for the proper handling and disposal of **C004019**, a small-molecule PROTAC designed to selectively promote tau protein degradation for research in Alzheimer's disease and other tauopathies.<sup>[1][2][3][4][5]</sup>

**C004019** is a complex synthetic organic molecule with a molecular weight of 1035.29 g/mol.<sup>[3]</sup><sup>[4]</sup> As a potent, bioactive compound intended for cellular and in vivo studies, it requires careful handling to minimize exposure and ensure a safe laboratory environment.<sup>[1][4][5]</sup> While a specific Safety Data Sheet (SDS) for this novel research compound is not publicly available, the following guidelines are based on best practices for handling similar bioactive, powdered substances.

## Recommended Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **C004019** in a laboratory setting. These recommendations are based on standard safety protocols for potent chemical compounds.

Operation	Eye Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing and preparing solutions (powder form)	Safety glasses with side shields or goggles.[6]	Nitrile rubber gloves.[6][7]	Dust mask (N95 or FFP3) or use of a fume hood.[6][7]	Laboratory coat.[6]
Handling solutions of C004019	Safety glasses.[6]	Nitrile rubber gloves.[6][7]	Not generally required if handled in a well-ventilated area.	Laboratory coat.[6]
Accidental spill cleanup	Safety goggles.[6]	Heavy-duty nitrile or rubber gloves.	Dust mask or respirator, depending on the size of the spill.	Full-coverage lab coat or disposable suit.

## Operational and Disposal Plans

### Handling Procedures:

- Engineering Controls: Whenever possible, handle the powdered form of **C004019** in a chemical fume hood to minimize inhalation risk.[7] Ensure adequate ventilation in the laboratory.[8]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[6][9] Do not eat, drink, or smoke in the handling area.[6] Wash hands thoroughly after handling.[6][8]
- First Aid Measures:
  - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes.[6]
  - In case of skin contact: Wash off with soap and plenty of water.[6]
  - If inhaled: Move the person into fresh air.[6]

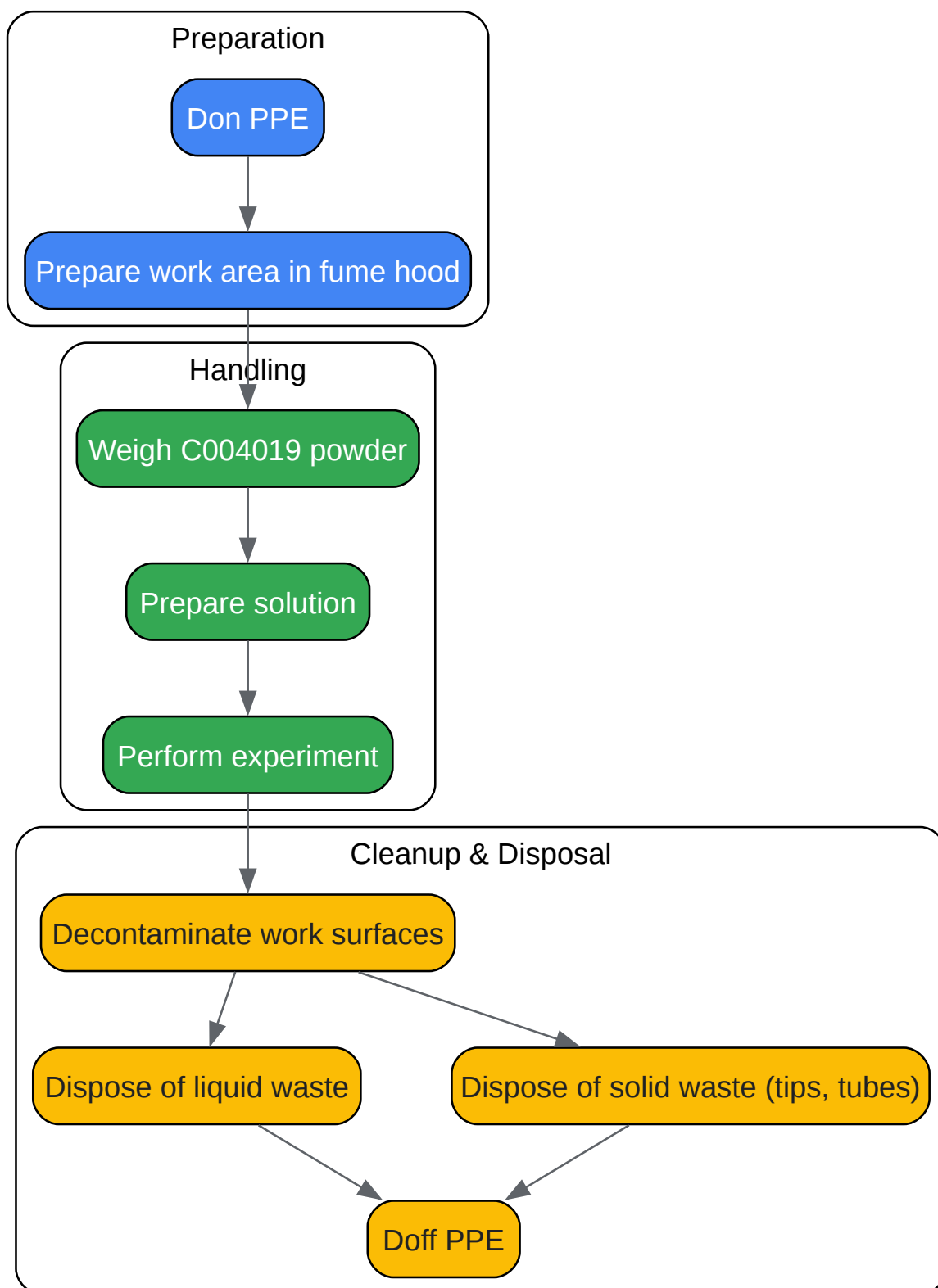
- If swallowed: Rinse mouth with water.[10][11]
- In all cases of exposure, seek medical attention.

#### Disposal Plan:

- Unused Product: Dispose of surplus and non-recyclable **C004019** through a licensed disposal company.[10] Do not allow the product to enter drains.[10][11]
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as chemical waste in accordance with applicable local, state, and federal regulations.[10]
- Empty Containers: Treat empty containers as chemical waste and dispose of them accordingly.

## Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **C004019** and associated waste.



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*Safe handling and disposal workflow for **C004019**.*

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. C004019 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. C004019 | PROTAC | tau protein degrader | TargetMol [targetmol.com]
- 4. A novel small-molecule PROTAC selectively promotes tau clearance to improve cognitive functions in Alzheimer-like models [thno.org]
- 5. A novel small-molecule PROTAC selectively promotes tau clearance to improve cognitive functions in Alzheimer-like models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. wbcil.com [wbcil.com]
- 7. cleanchemlab.com [cleanchemlab.com]
- 8. capotchem.com [capotchem.com]
- 9. aksci.com [aksci.com]
- 10. uprm.edu [uprm.edu]
- 11. cn.haihangindustry.com [cn.haihangindustry.com]
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